

# A Comprehensive Technical Guide to the Stability and Storage of Methotrexate Hydrate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and storage conditions for methotrexate hydrate. Designed for researchers, scientists, and drug development professionals, this document consolidates critical information on the chemical and physical properties, degradation pathways, and optimal storage of this widely used therapeutic agent. All quantitative data is presented in clear, comparative tables, and key experimental protocols are detailed to support laboratory applications.

# Chemical and Physical Properties of Methotrexate Hydrate

Methotrexate (MTX), chemically known as N-[4-[[(2,4-diamino-6-pteridinyl)methyl]methylamino]benzoyl]-L-glutamic acid, is a folate antagonist essential in the treatment of various cancers and autoimmune diseases.[1][2] It is a potent inhibitor of dihydrofolate reductase (DHFR), an enzyme crucial for DNA synthesis and cellular replication. The hydrate form is commonly used in pharmaceutical preparations and research.



Property	Value	Reference
Molecular Formula	C20H22N8O5 · xH2O	
Molecular Weight	454.44 g/mol (anhydrous basis)	
Melting Point	185-204 °C, 195°C[1], 205 °C (decomposition)	[1]
pKa Values	~3.8, 4.8, 5.6	
Solubility	Insoluble in water, ethanol, chloroform, and ether. Soluble in dilute solutions of mineral acids, alkali hydroxides, and carbonates. Soluble in DMSO (~3 mg/mL) and dimethylformamide (~14 mg/mL).	[3]
Appearance	Light yellow to yellow powder or crystals.	[1]

## **Stability Profile of Methotrexate Hydrate**

The stability of methotrexate hydrate is influenced by several factors, including temperature, pH, light, and the presence of other substances. Understanding these factors is critical for maintaining the drug's efficacy and safety.

## **Thermal Stability**

Methotrexate hydrate exhibits good thermal stability at ambient and refrigerated temperatures. As a hydrate, it is stable up to 127 °C, and in its anhydrous form, up to 194 °C.[4] For long-term storage, the solid powder is best kept at -20°C, where it remains active for at least three years.

Table 1: Stability of Methotrexate Solutions at Various Temperatures



Solution/Solve nt	Concentration	Storage Temperature	Stability Duration	Reference
Stock solution in 1 M NaOH, diluted with saline or medium	Not specified	4–8 °C	~1 week	
Stock solution in 1 M NaOH, diluted with saline or medium	Not specified	–20 °C	~1 month	[5]
0.9% Sodium Chloride Injection	0.2 mg/mL and 20 mg/mL	25 °C (protected from light)	28 days	[6]
5% Dextrose Injection	20 mg/mL	25 °C (protected from light)	28 days	[6]
5% Dextrose Injection	0.2 mg/mL	25 °C (protected from light)	3 days	[6]
Whole Blood	0.6 and 2.5 μg/mL	Room Temperature	2 days	[7]
Whole Blood	0.6 and 2.5 μg/mL	4 °C	6 days	[7]
Plasma	0.6 and 2.5 μg/mL	4 °C or Room Temperature	At least 6 days	[7]
Aqueous solution in PBS (pH 7.2)	~1 mg/mL	Not specified	Not recommended for more than one day	[3]
Multi-dose vials (with preservative) after first puncture	Not specified	2°C to 8°C	30 days	[8][9]



#### pH Stability

The pH of the solution significantly impacts the stability of methotrexate. It is generally more stable in neutral to slightly acidic conditions. Methotrexate is unstable in basic solutions. Hydrolysis to N10-Methylpteroylglutamic acid can occur at pH values above 7, particularly at elevated temperatures.[10] Conversely, in acidic solutions, it can undergo degradation to 4-amino-4-deoxy-10-methylpteroic acid (AMP).[11] Studies have shown that methotrexate has maximum stability around pH 7.0.[12][13]

## **Photostability**

Methotrexate is sensitive to light and should be protected from it, especially during long-term storage.[1] Photolytic degradation can occur when aqueous solutions are exposed to fluorescent light, leading to the formation of products such as 2,4-diamino-6-pteridinecarbaldehyde, 2,4-diamino-6-pteridinecarboxylic acid, and p-aminobenzoylglutamic acid.[10] This degradation follows zero-order kinetics and can be catalyzed by bicarbonate ions.[10]

## **Degradation Pathways**

The degradation of methotrexate can occur through hydrolysis and photolysis, leading to various degradation products. Understanding these pathways is crucial for identifying impurities and ensuring the quality of methotrexate formulations.

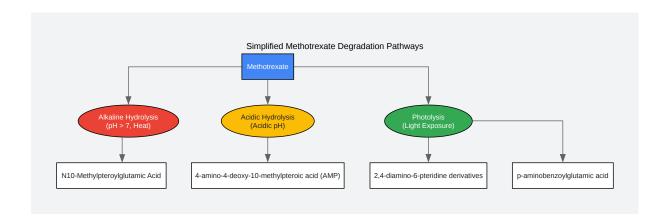
#### **Hydrolytic Degradation**

In alkaline solutions (pH > 7) and at elevated temperatures (e.g., 85°C), methotrexate primarily undergoes hydrolysis to form N10-Methylpteroylglutamic acid.[10] In acidic conditions, the main degradation product is 4-amino-4-deoxy-10-methylpteroic acid (AMP).[11]

## **Photolytic Degradation**

Exposure to light, particularly UV radiation, can lead to the cleavage of the C9-N10 bond, resulting in the formation of 2,4-diamino-6-pteridine derivatives and p-aminobenzoylglutamic acid.[10][14] Other photoproducts can result from N-demethylation and oxidation of the glutamic acid moiety.[14][15]





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Caption: Simplified degradation pathways of methotrexate.

## **Recommended Storage Conditions**

Proper storage is paramount to maintaining the integrity of methotrexate hydrate.

Table 2: Recommended Storage Conditions for Methotrexate Hydrate



Form	Storage Temperature	Additional Recommendations	Reference
Solid Powder (for R&D)	–20 °C	Protect from light for long-term storage.	
Solid Powder (General)	Room Temperature (<15°C) in a cool, dark place.	Store under inert gas.	
Pharmaceutical Vials (unopened)	20°C to 25°C (excursions permitted to 15°C to 30°C)	Protect from light.	[8]
Multi-dose Vials (after first puncture)	2°C to 8°C	Use within 30 days. Protect from light.	[8][9]
Stock Solutions (in 1M NaOH, diluted)	4–8 °C	Stable for about a week.	
Stock Solutions (in 1M NaOH, diluted)	–20 °C	Stable for about a month.	[5]

## **Experimental Protocols for Stability Assessment**

The stability of methotrexate is typically assessed using chromatographic methods, primarily High-Performance Liquid Chromatography (HPLC).

#### **Sample Preparation**

- Solid Drug: Accurately weigh and dissolve in a suitable solvent. For aqueous solutions, methotrexate is insoluble in water but soluble in dilute mineral acids or alkali hydroxides. A common practice for preparing stock solutions is to dissolve it in a minimal amount of 1 M NaOH and then dilute with saline or medium.[5]
- Pharmaceutical Formulations: Dilute the formulation with a suitable solvent to a known concentration within the linear range of the analytical method.
- Biological Samples (Plasma/Blood): Protein precipitation is often required. This can be achieved using methanol and acetonitrile.[16]



## **HPLC Method for Stability Indicating Assay**

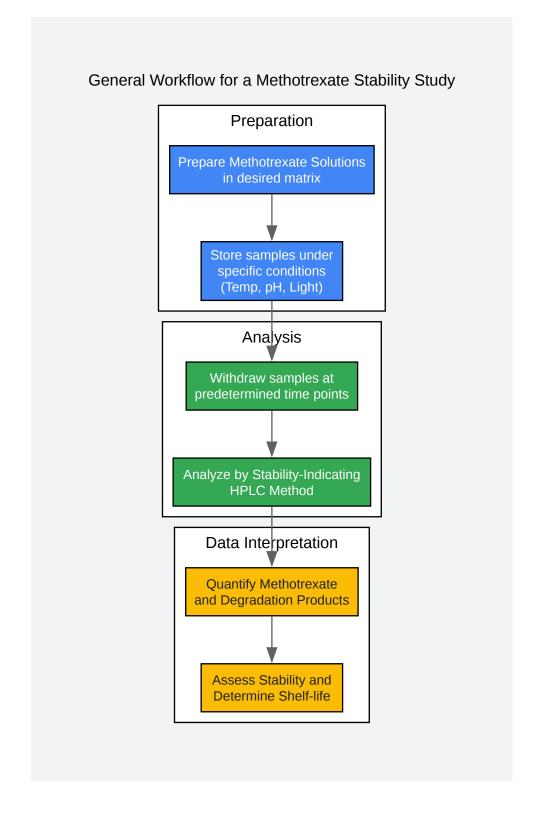
A stability-indicating HPLC method is one that can separate the active pharmaceutical ingredient from its degradation products.

Table 3: Example HPLC Parameters for Methotrexate Analysis

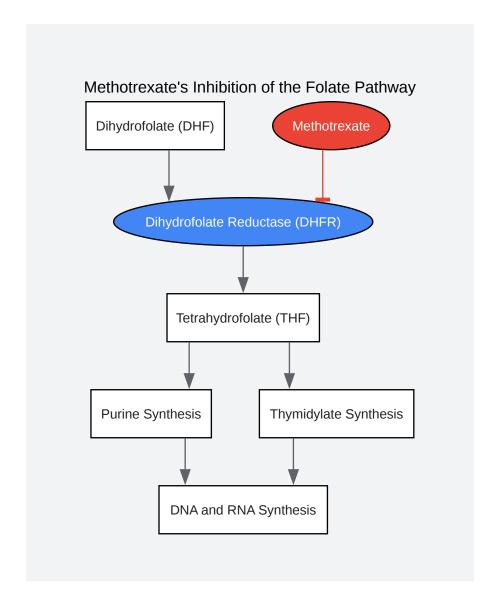
Parameter	Condition	Reference
Column	C18 reverse-phase column (e.g., Synergi Hydro-RP, 50 mm x 2.0 mm, 2.5 µm)	[16]
Mobile Phase	A mixture of acetonitrile and a buffer (e.g., potassium dihydrogen orthophosphate or ammonium formate). A common mobile phase is a mixture of acetonitrile and potassium dihydrogen orthophosphate (92:8) at pH 6.0.	[17][18]
Flow Rate	Typically 0.5 - 1.4 mL/min.	[16][17]
Detection Wavelength  UV detection at 303 nm or 372 nm is common.		[17]
Column Temperature	Often maintained at 40°C.	[16]

Experimental Workflow for a Stability Study:









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